

# How to address poor recovery of Resveratrol-13C6 in sample prep

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## Compound of Interest

Compound Name: Resveratrol-13C6

Cat. No.: B563777

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## Technical Support Center: Resveratrol-13C6 Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges encountered during the sample preparation and analysis of **Resveratrol-13C6**.

## Troubleshooting Guide: Poor Recovery of Resveratrol-13C6

Low or inconsistent recovery of the **Resveratrol-13C6** internal standard can compromise the accuracy and reliability of your analytical data. This guide provides a systematic approach to identifying and resolving common issues.

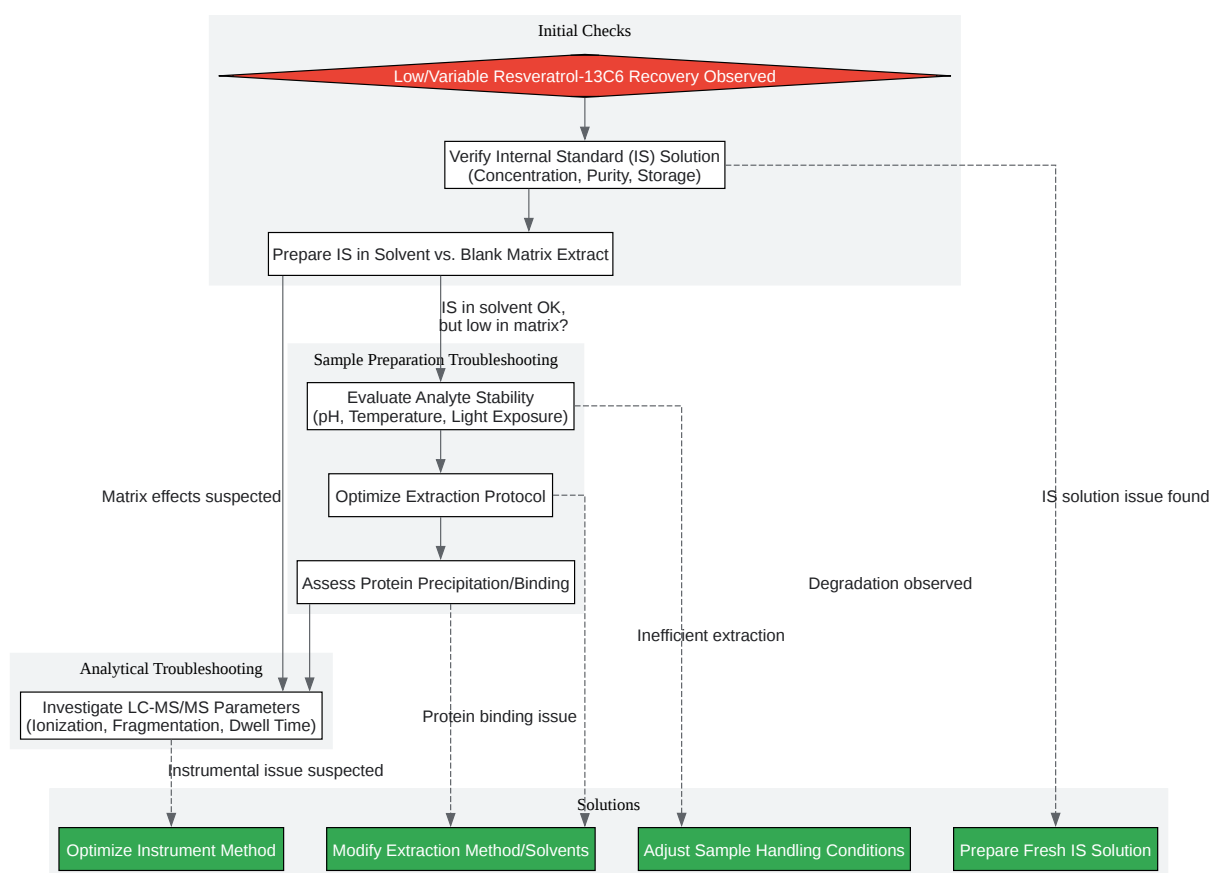
**Question:** What are the potential causes for poor recovery of my **Resveratrol-13C6** internal standard?

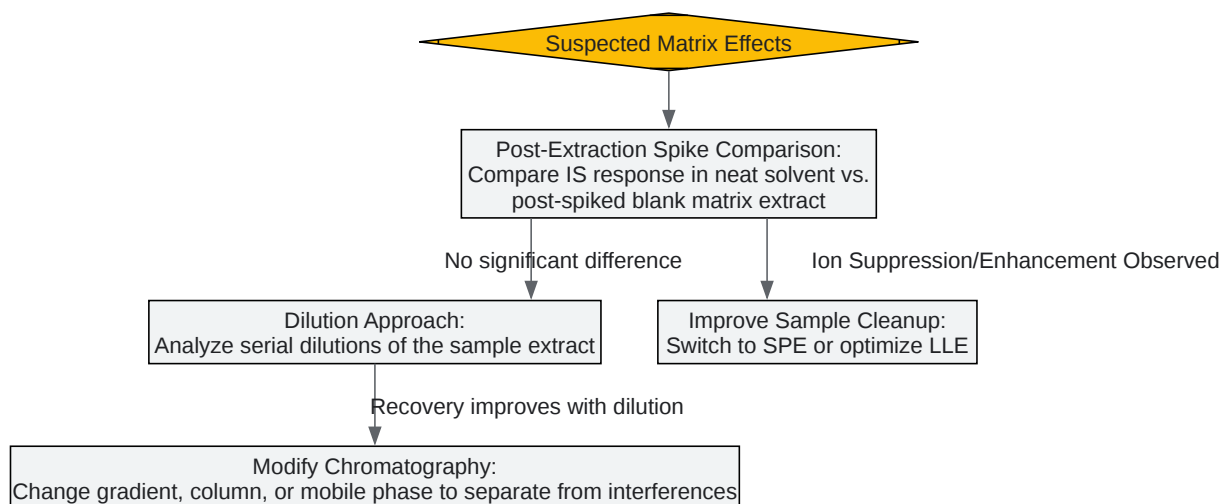
**Answer:**

Poor recovery of **Resveratrol-13C6** can stem from several stages of your experimental workflow, from initial sample handling to final analytical measurement. The most common causes can be categorized as issues related to analyte stability, extraction inefficiency, and

analytical interference. A logical troubleshooting workflow can help pinpoint the source of the problem.

### Troubleshooting Workflow





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